

Safety and Handling of 4-Hydroxy-2-methyl-7-trifluoromethylquinoline

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Compound of Interest

Compound Name: 4-Hydroxy-2-methyl-7-trifluoromethylquinoline

Cat. No.: B099916

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Abstract: This document provides a comprehensive technical guide on the safe handling, storage, and disposal of **4-Hydroxy-2-methyl-7-trifluoromethylquinoline** (CAS No. 15912-66-0). Synthesizing data from structurally analogous compounds and established chemical safety principles, this guide is intended for researchers, scientists, and drug development professionals. The protocol herein emphasizes a risk-based approach, detailing necessary engineering controls, personal protective equipment, and emergency procedures to ensure personnel safety and experimental integrity.

Compound Profile and Hazard Identification

4-Hydroxy-2-methyl-7-trifluoromethylquinoline is a substituted heterocyclic compound. Its structure, featuring a quinoline core, a hydroxyl group, and a trifluoromethyl (CF₃) group, dictates its chemical reactivity, biological potential, and toxicological profile. Quinoline derivatives are widely investigated for their broad biological activities, including anticancer and antimalarial properties.^{[1][2]} The trifluoromethyl group is known to enhance metabolic stability and lipophilicity, which can potentiate a molecule's biological effect and its toxicological profile.^[3]

Chemical and Physical Properties

Property	Value	Source
CAS Number	15912-66-0	[4]
Molecular Formula	C ₁₁ H ₈ F ₃ NO	[4]
Molecular Weight	227.18 g/mol	[4]
Appearance	Off-white to yellow powder/crystal	[5][6]
Purity	Typically ≥97%	[4]
Solubility	Slightly soluble in water	[6]

Hazard Analysis Based on Structural Analogs

Direct, comprehensive toxicological data for **4-Hydroxy-2-methyl-7-trifluoromethylquinoline** is limited. Therefore, a conservative hazard assessment is derived from documented risks of structurally similar compounds.

- **Trifluoromethylated Quinolines:** Compounds like 2-(Trifluoromethyl)quinoline are classified as toxic if swallowed, causing severe skin and eye irritation, and respiratory irritation.[7] The CF₃ group's strong electron-withdrawing nature and increased lipophilicity can contribute to heightened toxicity.[3]
- **Hydroxymethyl-Quinolines:** Analogs such as 4-Hydroxy-2-methylquinoline and 6-Fluoro-4-hydroxy-2-methylquinoline are known skin, eye, and respiratory irritants.[8] Some fluorinated quinolines are classified as harmful if swallowed and can cause serious eye damage.[9]

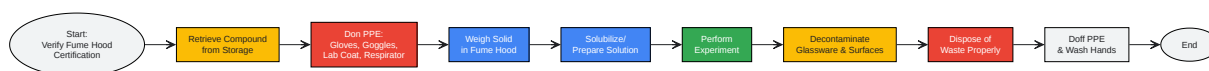
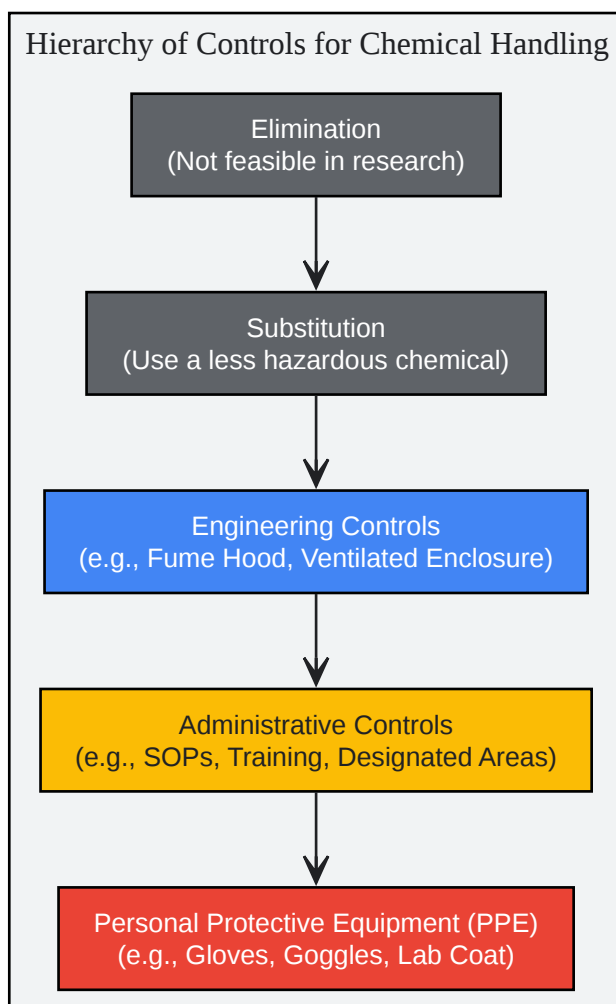
Based on this analysis and supplier safety information, **4-Hydroxy-2-methyl-7-trifluoromethylquinoline** is designated with the signal word "Danger" and associated with GHS pictograms for toxicity (GHS06) and corrosion (GHS05).[4]

Inferred GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed[7]
Skin Corrosion/Irritation	Category 1C/2	H314/H315: Causes severe skin burns and eye damage / Causes skin irritation[7][8]
Serious Eye Damage/Irritation	Category 1	H318: Causes serious eye damage[9]
Specific Target Organ Toxicity	Category 3	H335: May cause respiratory irritation[7][8]

Risk Management: The Hierarchy of Controls

A systematic approach to safety requires implementing controls in a specific order of effectiveness. This "Hierarchy of Controls" prioritizes eliminating hazards at their source. For a chemical compound in a research setting, this hierarchy is adapted to minimize exposure.



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